

# Polawax GP 200: A Technical Overview of its Chemical Composition and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Polawax GP 200

Cat. No.: B1166089

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Polawax GP 200** is a widely utilized non-ionic, self-emulsifying wax pivotal in the formulation of oil-in-water emulsions. Its robust performance and stability have established it as a staple ingredient in the cosmetic, personal care, and pharmaceutical industries. This technical guide provides an in-depth look at the chemical composition of **Polawax GP 200**, alongside its functional properties and a generalized methodology for its application in creating stable emulsions.

## Core Chemical Composition

**Polawax GP 200** is a proprietary blend, and while the precise quantitative composition is not publicly disclosed by the manufacturer, its primary components are well-established within the industry. The International Nomenclature of Cosmetic Ingredients (INCI) name for **Polawax GP 200** is Cetearyl Alcohol and PEG-20 Stearate.[1][2][3][4][5][6][7][8] It is also commonly referred to as Emulsifying Wax NF (National Formulary).[9]

The two key components are:

- Cetearyl Alcohol: A mixture of fatty alcohols, primarily cetyl alcohol and stearyl alcohol. It functions as a thickener, emollient, and emulsion stabilizer.[4]
- PEG-20 Stearate: The polyethylene glycol ether of stearic acid. This component acts as the primary emulsifier, enabling the stable mixing of oil and water phases.[4]

## Quantitative Composition and Physical Properties

While the exact ratio is proprietary, a typical composition for emulsifying waxes with similar INCI designations is approximately 70-80% Cetearyl Alcohol and 20-30% of the polyethylene glycol component. The physical and chemical properties of **Polawax GP 200** are summarized in the table below.

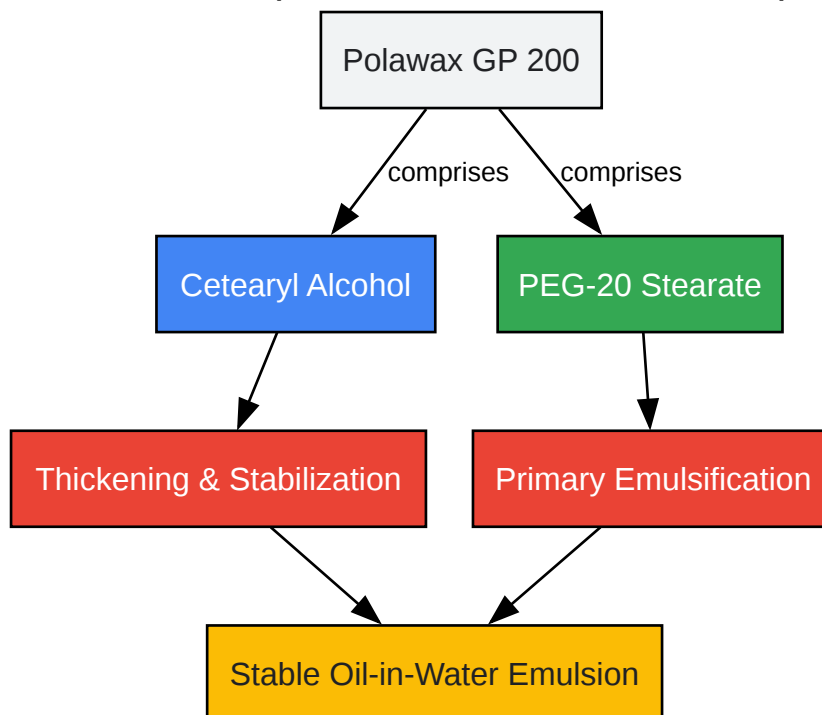
Property	Value
INCI Name	Cetearyl Alcohol (and) PEG-20 Stearate
Appearance	White to off-white waxy solid (pastilles)
Type	Non-ionic
Solubility	Oil Soluble
Melting Point	50 - 54 °C
Recommended Usage Level	2 - 25%
Effective pH Range	3 - 12

Note: The data presented is a compilation from various sources and typical values for this type of material.

## Functional Relationship of Components

The efficacy of **Polawax GP 200** as an emulsifier stems from the synergistic action of its components. The diagram below illustrates the logical relationship between the constituent parts and their contribution to the final product's function.

## Logical Relationship of Polawax GP 200 Components



[Click to download full resolution via product page](#)

Caption: Logical flow of **Polawax GP 200**'s composition to its function.

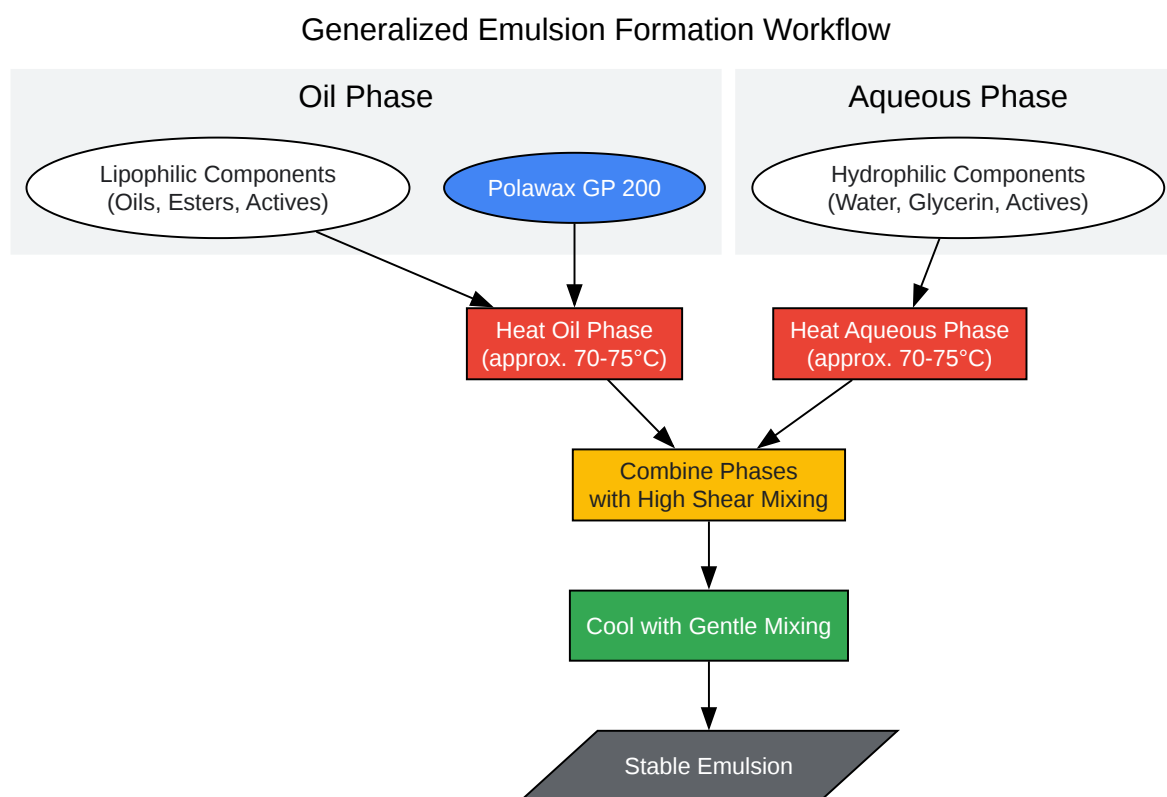
## Mechanism of Action in Emulsions

**Polawax GP 200** facilitates the formation of stable oil-in-water emulsions through the creation of a liquid crystalline network within the emulsion. This structure not only prevents the coalescence of oil droplets but can also act as a delivery mechanism for active ingredients. The formation of these liquid crystals can promote a time-release hydration effect and the slow release of actives, a property of significant interest in pharmaceutical and advanced skincare formulations.[5][7]

## Generalized Experimental Protocol: Emulsion Formation

The following is a generalized workflow for creating a stable oil-in-water emulsion using **Polawax GP 200**. This protocol can be adapted for various research and development

applications, including the formulation of creams, lotions, and other delivery systems for active pharmaceutical ingredients (APIs).



[Click to download full resolution via product page](#)

Caption: Workflow for creating a stable oil-in-water emulsion.

Methodology:

- **Phase Preparation:** The oil-soluble components, including **Polawax GP 200**, are combined in a primary vessel. The water-soluble components are combined in a separate vessel.

- **Heating:** Both phases are heated separately to approximately 70-75°C. This ensures that the **Polawax GP 200** is fully melted and that the temperatures of both phases are equal to prevent premature solidification upon mixing.
- **Emulsification:** The two phases are then combined with high-shear mixing. The choice of adding the oil phase to the water phase or vice versa can be tested for optimal results, though typically the oil phase is added to the aqueous phase.
- **Cooling:** The resulting emulsion is cooled while undergoing gentle mixing. This allows for the formation of the liquid crystalline network and the desired viscosity of the final product.
- **Final Additions:** Any temperature-sensitive ingredients, such as certain active ingredients or preservatives, are added during the cooling phase, typically below 40°C.

## Conclusion

**Polawax GP 200**, a blend of Cetearyl Alcohol and PEG-20 Stearate, is a versatile and robust emulsifying system. Its ability to form stable, aesthetically pleasing oil-in-water emulsions makes it a valuable excipient for researchers and professionals in drug development and cosmetics. The formation of liquid crystals within the emulsion provides an added benefit of controlled release for active ingredients, a feature that can be leveraged in the design of advanced topical and transdermal delivery systems. Understanding its chemical composition and fundamental application in emulsion formation is key to harnessing its full potential in formulation development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Emulsifying wax - Wikipedia [en.wikipedia.org]
- 2. humblebeeandme.com [humblebeeandme.com]
- 3. Emulsifying wax NF | ekokoza.com [ekokoza.com]

- 4. bubbleandbee.com [bubbleandbee.com]
- 5. rangeproducts.com.au [rangeproducts.com.au]
- 6. essentiallynatural.co.za [essentiallynatural.co.za]
- 7. ulprospector.com [ulprospector.com]
- 8. Polawax GP200 (with Product List) [incidecoder.com]
- 9. Emulsifying Wax NF | The Formulator Shop [theformulatorshop.com]
- To cite this document: BenchChem. [Polawax GP 200: A Technical Overview of its Chemical Composition and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166089#what-is-the-chemical-composition-of-polawax-gp-200]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)